



# In-depth Technical Guide: Properties and Synthesis of Amino-Nitro Phenyl Ethanone Derivatives

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Compound of Interest

Compound Name:

1-(4-Amino-2
nitrophenyl)ethanone

Cat. No.:

B3231402

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A Note to the Reader: The compound of interest, **1-(4-Amino-2-nitrophenyl)ethanone**, is not well-documented in readily available scientific literature, and a specific CAS number or detailed experimental data could not be retrieved. However, its structural isomer, **1-(4-Amino-3-nitrophenyl)ethanone**, is a well-characterized compound with significant applications in chemical synthesis. This guide will provide an in-depth technical overview of this closely related and commercially available isomer, assuming it will serve as a valuable reference for researchers, scientists, and drug development professionals.

# Core Compound Identification: 1-(4-Amino-3-nitrophenyl)ethanone

This compound, also known as 4-Amino-3-nitroacetophenone, is a key intermediate in organic synthesis. Its structure features an acetophenone core with both an amino and a nitro group on the phenyl ring, making it a versatile building block for more complex molecules.

# **Chemical Abstract Service (CAS) Number and Molecular Weight**

The definitive identifier for this compound is its CAS number, which, along with its molecular characteristics, is summarized below.



Property	Value
CAS Number	1432-42-4[1][2][3][4]
Molecular Formula	C8H8N2O3[1][2][4]
Molecular Weight	180.16 g/mol [1][2]

### **Physicochemical Properties**

A summary of the key physical and chemical properties is presented in the table below. These properties are crucial for handling, storage, and designing experimental conditions.

Property	Value
Appearance	Light yellow to yellow solid[2]
Melting Point	148-149 °C[2]
Boiling Point (Predicted)	336.9 ± 22.0 °C[2]
Density (Predicted)	1.333 ± 0.06 g/cm <sup>3</sup> [2]
pKa (Predicted)	-2.97 ± 0.10[1]
Storage Temperature	2-8°C[2]

# **Synthesis and Experimental Protocols**

The synthesis of 1-(4-Amino-3-nitrophenyl)ethanone typically involves the nitration of a precursor, 4-aminoacetophenone. The following is a representative experimental protocol.

### Synthesis of 1-(4-Amino-3-nitrophenyl)ethanone

Objective: To synthesize 1-(4-Amino-3-nitrophenyl)ethanone via the nitration of 4-aminoacetophenone.

#### Materials:

4-aminoacetophenone



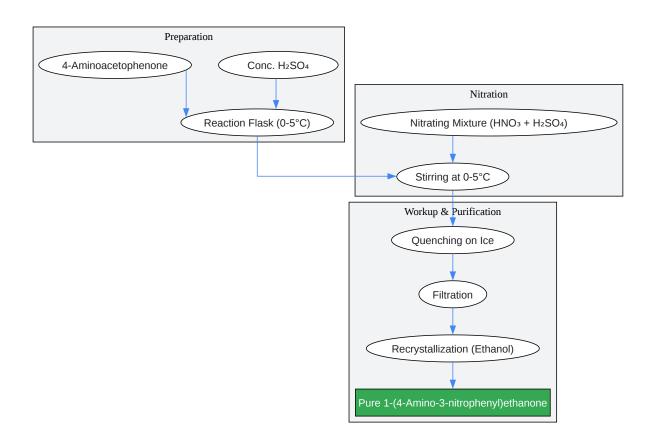
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Ice
- Ethanol

#### Experimental Protocol:

- Preparation of the Reaction Mixture: In a flask equipped with a magnetic stirrer and placed in an ice-salt bath, slowly add 4-aminoacetophenone to concentrated sulfuric acid while maintaining the temperature below 5°C.
- Nitration: Prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric
  acid. Cool this mixture in an ice bath. Add the nitrating mixture dropwise to the solution of 4aminoacetophenone in sulfuric acid. The temperature of the reaction mixture should be
  strictly maintained between 0 and 5°C throughout the addition.
- Reaction Monitoring: After the addition is complete, continue stirring the mixture at low temperature for a specified period, monitoring the reaction's progress using thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, pour the reaction mixture slowly onto crushed ice
  with constant stirring. This will cause the product to precipitate.
- Isolation and Purification: Filter the precipitated solid, wash it with cold water to remove any residual acid, and then recrystallize it from a suitable solvent, such as ethanol, to obtain the purified 1-(4-Amino-3-nitrophenyl)ethanone.

Below is a diagram illustrating the general workflow for the synthesis of 1-(4-Amino-3-nitrophenyl)ethanone.





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Caption: General workflow for the synthesis of 1-(4-Amino-3-nitrophenyl)ethanone.

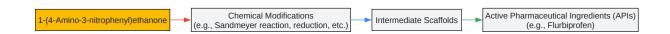
## **Applications in Research and Development**



1-(4-Amino-3-nitrophenyl)ethanone is a valuable intermediate in the synthesis of various organic molecules. Its bifunctional nature, with a nucleophilic amino group and an electrophilic aromatic ring (activated by the nitro group), allows for a wide range of chemical transformations.

One notable application is its use as a reagent in the synthesis of Flurbiprofen, a non-steroidal anti-inflammatory drug (NSAID)[4].

The diagram below illustrates a simplified logical relationship of its utility in pharmaceutical synthesis.



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Caption: Role as a building block in pharmaceutical synthesis.

# Safety and Handling

According to the Globally Harmonized System (GHS), 1-(4-Amino-3-nitrophenyl)ethanone is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[2]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-



ventilated fume hood.

#### Conclusion

While information on **1-(4-Amino-2-nitrophenyl)ethanone** is scarce, its isomer, 1-(4-Amino-3-nitrophenyl)ethanone, is a well-characterized and synthetically useful compound. This guide has provided a comprehensive overview of its chemical and physical properties, a representative synthetic protocol, and its applications, particularly in pharmaceutical development. This information should serve as a valuable resource for researchers and scientists working in the field of organic synthesis and drug discovery.

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